

Application Notes: TPE-1p for the Detection of Protein Aggregation

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Compound of Interest

Compound Name: TPE-1p

Cat. No.: B12387670

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Audience: Researchers, scientists, and drug development professionals.

Introduction

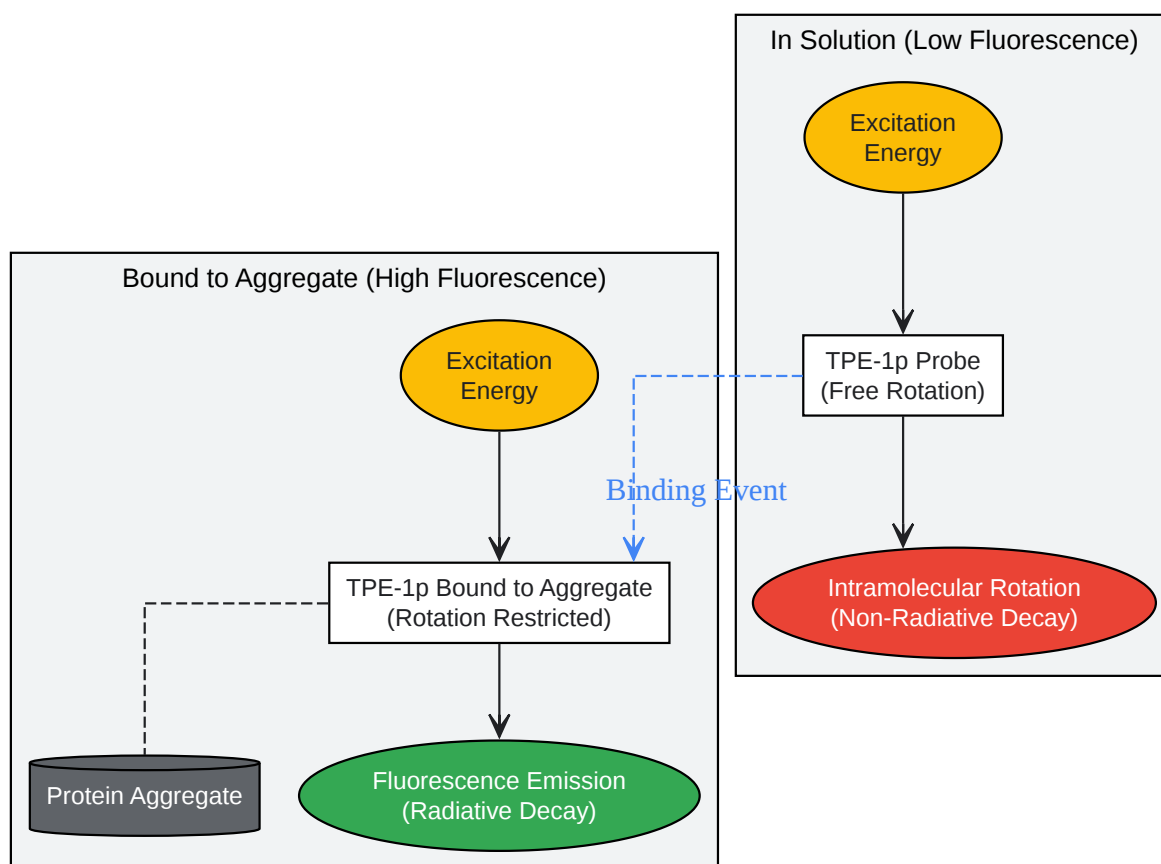
Protein aggregation is a biological phenomenon implicated in a wide range of debilitating human disorders, including neurodegenerative diseases like Alzheimer's and Parkinson's.[1][2] The process involves the misfolding of native proteins, leading to the formation of soluble oligomers and, eventually, insoluble fibrils.[3] Detecting these aggregates, particularly the early-stage oligomers which are considered highly cytotoxic, is crucial for both diagnostics and the development of therapeutic interventions.[1]

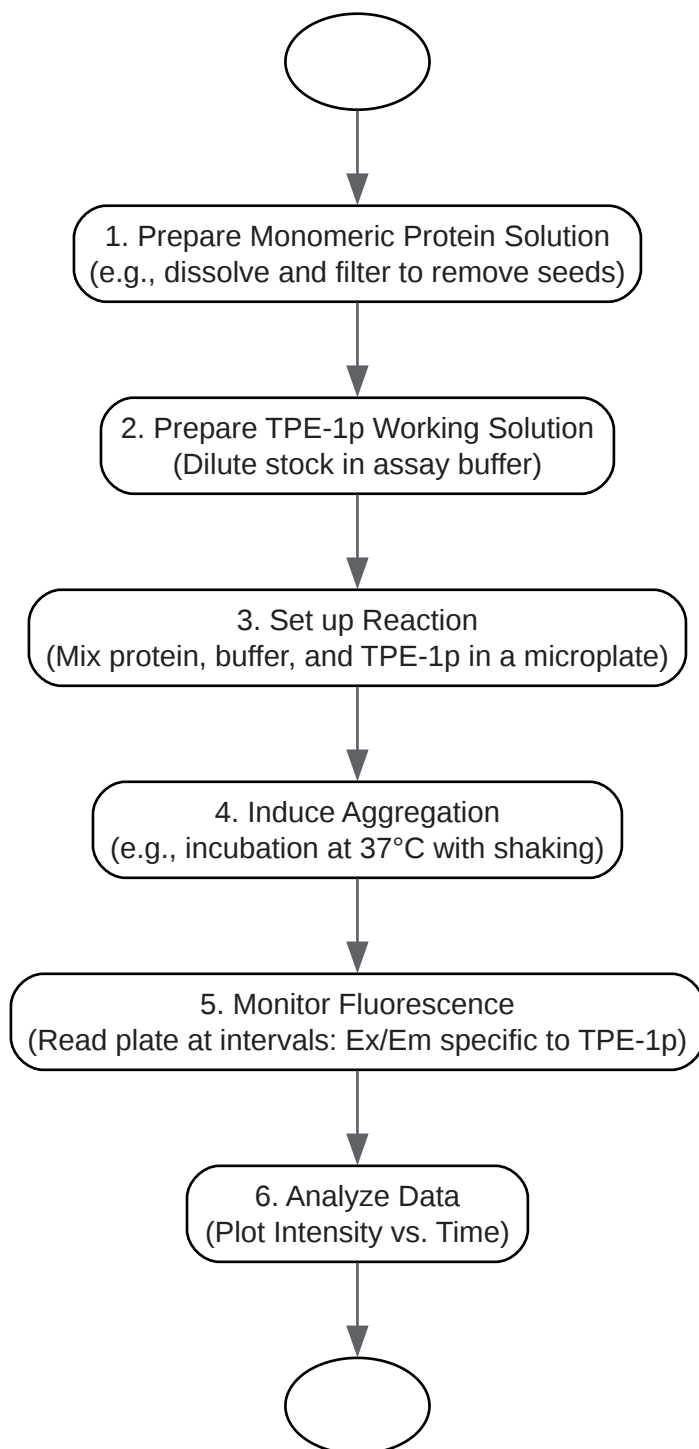
Traditional fluorescent probes for amyloid detection, such as Thioflavin T (ThT), primarily recognize mature amyloid fibrils, limiting their utility in studying the critical early stages of aggregation.[1][4] To overcome this limitation, a new class of fluorogens exhibiting Aggregation-Induced Emission (AIE) has been developed. These molecules are non-emissive when freely rotating in solution but become highly fluorescent upon binding to aggregates due to the Restriction of Intramolecular Motion (RIM).[5]

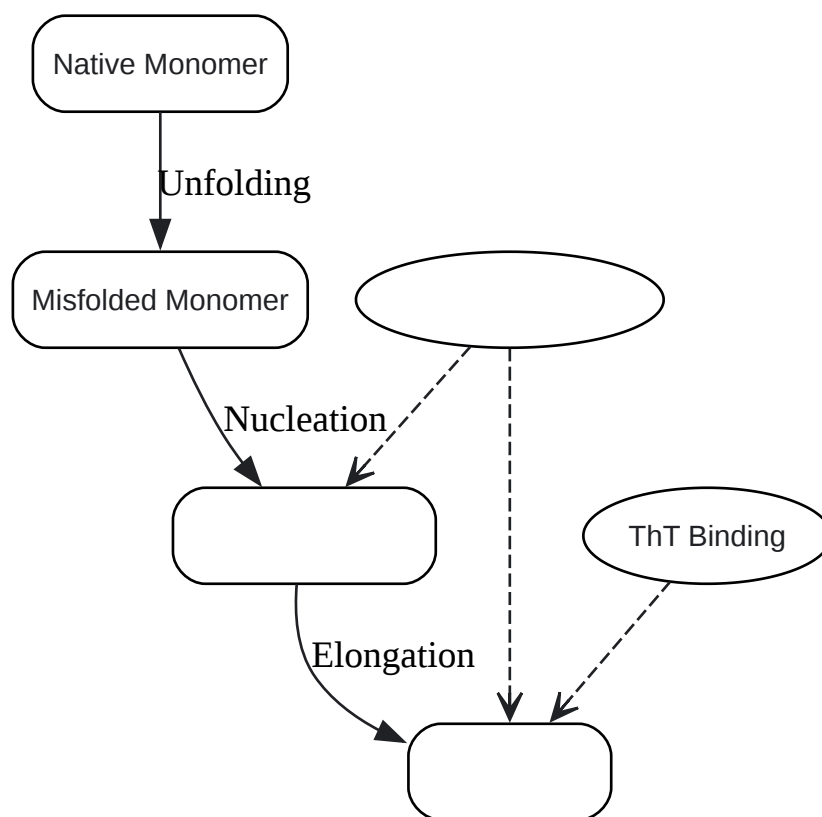
This document details the application of **TPE-1p**, a tetraphenylethene (TPE)-based AIE probe, for the sensitive detection of protein aggregation. While the specific designation "**TPE-1p**" is not widely cited, it belongs to a well-characterized family of TPE probes, such as bis(triphenylphosphonium) tetraphenylethene (TPE-TPP), which are used for this purpose.[1][5] These notes will refer to the general properties of TPE-based probes, using TPE-TPP as a primary example, to guide the use of **TPE-1p**.

Principle of Detection

The detection mechanism of **TPE-1p** relies on the AIE phenomenon. In a dilute solution, the phenyl rings of the TPE core undergo constant intramolecular rotation, which provides a non-radiative pathway for the excited state to decay, effectively quenching fluorescence. When **TPE-1p** molecules bind to protein aggregates, such as oligomers or fibrils, the hydrophobic interactions and physical confinement restrict the rotation of the phenyl rings. This blockage of the non-radiative decay pathway forces the excited state to decay through radiative means, resulting in a significant increase in fluorescence emission.







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